

Application Note: Analytical Method for the Detection of N-Nitroso-Clozapine

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Compound of Interest

Compound Name: *N-nitroso-clozapine*

CAS No.: 156632-03-0

Cat. No.: B16350496

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Introduction

N-nitroso-clozapine is a potential nitrosamine impurity of Clozapine, an atypical antipsychotic medication. Due to the classification of nitrosamines as probable human carcinogens, regulatory bodies worldwide require stringent control of these impurities in pharmaceutical products.[1][2] This document provides a detailed analytical method for the sensitive and accurate detection of **N-nitroso-clozapine** in Clozapine drug substances and pharmaceutical formulations using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The provided protocol is based on a validated, green, and ultra-sensitive method, ensuring reliability and compliance with regulatory expectations.[2]

N-nitroso-clozapine is formed from the nitrosation of the secondary amine moiety present in the clozapine molecule.[1][2] Its chemical name is 8-chloro-11-(4-nitrosopiperazin-1-yl)-5H-dibenzo[b,e][1][3]diazepine, and it is also referred to as N-Nitroso-N-Desmethyl Clozapine.[1] The availability of certified reference standards for **N-nitroso-clozapine** is essential for the development and validation of analytical methods.[3][4]

Analytical Method: LC-MS/MS

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the recommended technique for the determination of **N-nitroso-clozapine** due to its high sensitivity and selectivity, which allows for detection at trace levels.^[2]

Quantitative Data Summary

The following tables summarize the quantitative performance of the described LC-MS/MS method for the analysis of **N-nitroso-clozapine**.^[2]

Table 1: Method Detection and Quantitation Limits

Analyte	Limit of Detection (LOD) (µg/mL)	Limit of Quantitation (LOQ) (µg/mL)
N-nitroso-clozapine	0.058	0.177

Table 2: Linearity and Correlation

Analyte	Range	R ²
N-nitroso-clozapine	LOQ to 150%	> 0.999

Table 3: Accuracy (Recovery)

Analyte	Spiked Level	Recovery (%)
N-nitroso-clozapine	Not Specified	88 - 102

Experimental Protocols

This section provides a detailed methodology for the analysis of **N-nitroso-clozapine** in Clozapine drug substances and pharmaceutical formulations.

Reagents and Materials

- **N-nitroso-clozapine** Reference Standard
- Clozapine Drug Substance/Product
- Acetonitrile (LC-MS Grade)
- Methanol (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Water (Ultrapure)
- Syringe filters (0.22 µm)

Instrumentation

- Liquid Chromatograph (LC) system capable of gradient elution.
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source.

Chromatographic Conditions

Parameter	Condition
Column	Kromasil 100-5C8 (250 mm x 4.6 mm, 5 µm)
Mobile Phase A	1 mL Formic Acid in 1000 mL Water
Mobile Phase B	Acetonitrile
Flow Rate	0.8 mL/min
Gradient Program	Time (min)
Injection Volume	10 µL
Column Temperature	40 °C
Run Time	15 minutes

Mass Spectrometric Conditions

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Monitoring Mode	Multiple Reaction Monitoring (MRM)
MRM Transition	m/z 356.0 → 326.0

Standard and Sample Preparation

Standard Solution Preparation:

- Prepare a stock solution of **N-nitroso-clozapine** in a suitable solvent (e.g., methanol).
- Perform serial dilutions of the stock solution to prepare working standards for calibration curves, ranging from the LOQ to 150% of the target concentration.[\[2\]](#)

Sample Preparation:

- Accurately weigh a portion of the clozapine drug substance or powdered tablets.
- Dissolve the sample in a suitable diluent (e.g., a mixture of mobile phase A and B).
- Vortex or sonicate the sample to ensure complete dissolution.
- Filter the sample solution through a 0.22 µm syringe filter into an LC vial.

Method Validation

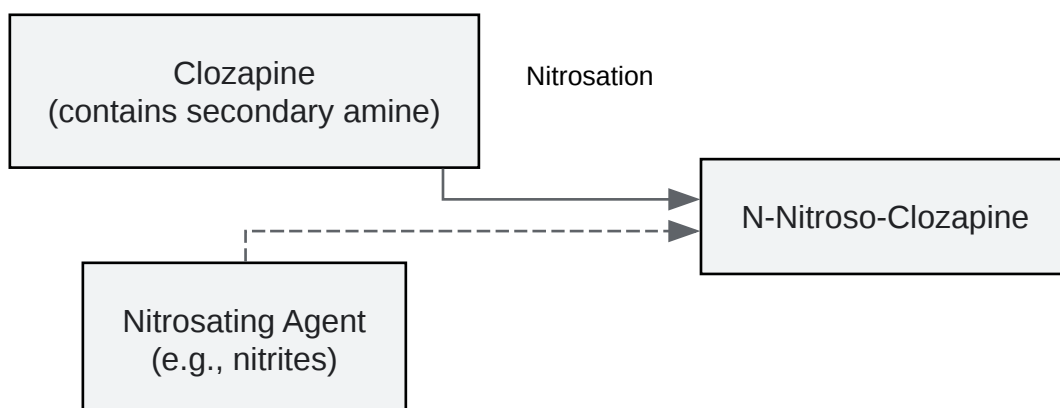
The analytical method should be validated in accordance with ICH guidelines to ensure it is suitable for its intended purpose.[\[2\]](#) Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components.
- **Linearity:** The ability to obtain test results which are directly proportional to the concentration of the analyte.
- **Accuracy:** The closeness of the test results obtained by the method to the true value.

- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- Limit of Detection (LOD): The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.

Visualizations

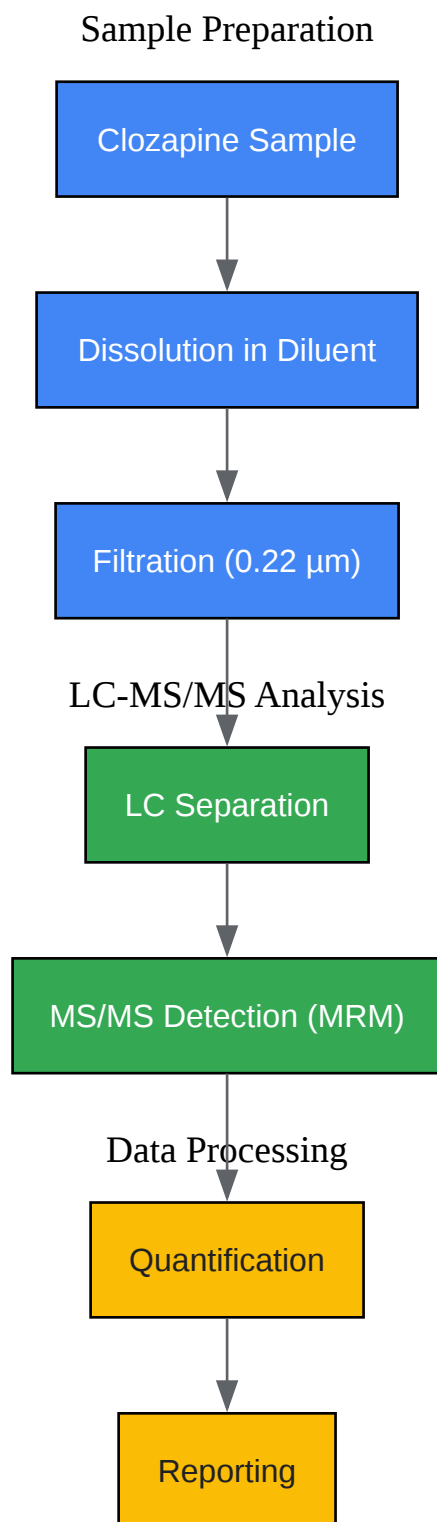
N-Nitroso-Clozapine Formation Pathway



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Caption: Formation of **N-Nitroso-Clozapine** from Clozapine.

Analytical Workflow



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Caption: Workflow for **N-Nitroso-Clozapine** Analysis.

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References

- 1. N-Nitroso Clozapine EP Impurity C, Nitrosamine Compounds, Nitrosamine Impurities, Impurity Standards [chemicea.com]
- 2. researchgate.net [researchgate.net]
- 3. veeprho.com [veeprho.com]
- 4. veeprho.com [veeprho.com]
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